

A68930 hydrochloride solubility in DMSO vs water

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Compound of Interest

Compound Name: A68930 hydrochloride

Cat. No.: B1664741

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Technical Support Center: A68930 Hydrochloride

This guide provides researchers, scientists, and drug development professionals with technical information and troubleshooting advice for handling **A68930 hydrochloride**, focusing on its solubility characteristics in DMSO and water.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **A68930 hydrochloride**?

A68930 hydrochloride is soluble in both dimethyl sulfoxide (DMSO) and water. The choice of solvent depends on the specific requirements of your experiment, such as required concentration and compatibility with your biological system. For high-concentration stock solutions, DMSO is the superior solvent.

Q2: I'm seeing precipitation when trying to dissolve **A68930 hydrochloride**. What should I do?

Precipitation can occur for several reasons, including using a suboptimal solvent, incorrect temperature, or reaching the solubility limit. If you observe precipitation during preparation, gentle heating and/or sonication can aid dissolution.^[1] For DMSO preparations, it is critical to use newly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly impact solubility.^[1]

Q3: How do the solubilities of **A68930 hydrochloride** in DMSO and water compare?

A68930 hydrochloride exhibits significantly higher solubility in DMSO compared to water. A summary of the solubility data is presented below.

Solubility Data Summary

Solvent	Concentration (Molarity)	Concentration (Mass)	Notes
DMSO	324.92 mM	100 mg/mL	Ultrasonic assistance may be required.[1]
Water	50 mM	~15.39 mg/mL	-

Note: The mass concentration for water was calculated using the provided molar solubility and the molecular weight of 307.78 g/mol .[2]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

Materials:

- **A68930 hydrochloride** powder
- Anhydrous (newly opened) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Methodology:

- Equilibrate **A68930 hydrochloride** to room temperature before opening the vial.
- Weigh the desired amount of **A68930 hydrochloride** and place it in a sterile vial.

- Add the calculated volume of anhydrous DMSO to achieve a final concentration of 100 mg/mL (324.92 mM).[1]
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If particulates remain, place the vial in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.[1]
- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store stock solutions at -20°C for short-term (1 month) or -80°C for long-term (6 months) storage.[1]

Protocol 2: Preparation of a 50 mM Stock Solution in Water

Materials:

- **A68930 hydrochloride** powder
- Nuclease-free, sterile water
- Sterile conical tubes or vials
- Vortex mixer

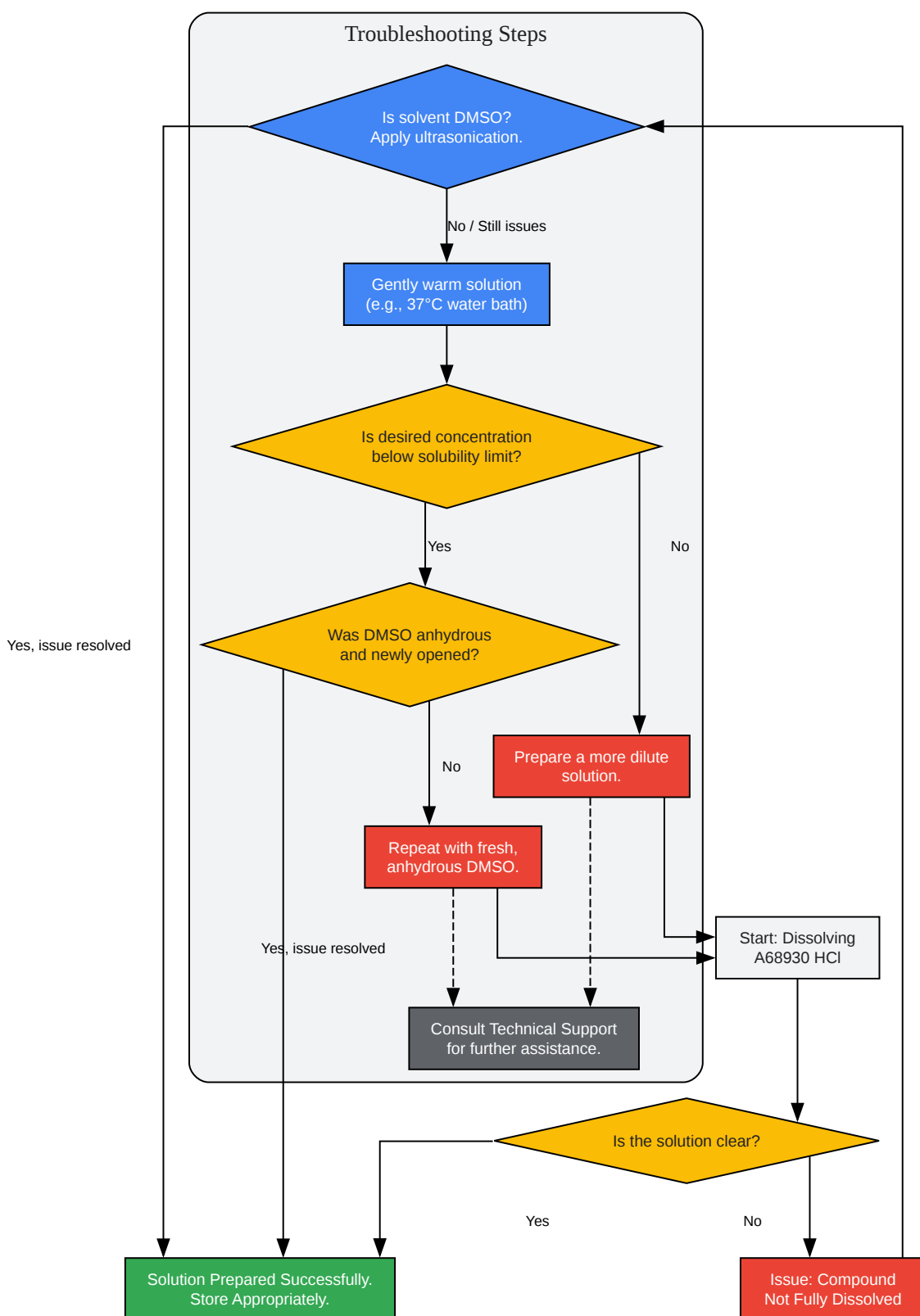
Methodology:

- Allow the **A68930 hydrochloride** vial to reach room temperature.
- Weigh the necessary amount of powder and transfer it to a sterile tube.
- Add the appropriate volume of sterile water to reach a final concentration of 50 mM.[2]
- Vortex the solution thoroughly for 2-3 minutes until the powder is completely dissolved.
- Sterile-filter the solution if it is intended for use in cell culture.

- Aliquot and store at -20°C or -80°C as described for the DMSO stock.

Troubleshooting & Workflow Diagrams

If you encounter issues with solubility, follow this troubleshooting workflow.



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Caption: Troubleshooting workflow for **A68930 hydrochloride** solubility issues.

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References

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